

safety and handling precautions for 1-Methoxy-3-methylcyclohexane

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Compound of Interest

Compound Name: 1-Methoxy-3-methylcyclohexane

Cat. No.: B2764925

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An In-depth Technical Guide to the Safety and Handling of **1-Methoxy-3-methylcyclohexane**

Disclaimer: Specific safety data for **1-Methoxy-3-methylcyclohexane** is not readily available. This guide is compiled from information on structurally similar compounds, including ethers and methylcyclohexane, to provide a comprehensive overview of potential hazards and recommended safety precautions. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

Introduction

1-Methoxy-3-methylcyclohexane is a chemical compound with the formula $C_8H_{16}O$.^{[1][2][3]} As a substituted cyclohexane ether, its handling requires an understanding of the hazards associated with both ethers and cyclic alkanes. This guide provides a detailed overview of the known and anticipated safety and handling precautions for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Based on the hazard profiles of similar compounds, **1-Methoxy-3-methylcyclohexane** is anticipated to be a flammable liquid that may cause skin irritation and drowsiness or dizziness.^{[4][5]} Ethers are known to form explosive peroxides upon exposure to air and light.^{[6][7][8]}

Anticipated GHS Hazard Statements:

- Highly flammable liquid and vapor.[4][9]
- May be fatal if swallowed and enters airways.[5]
- Causes skin irritation.[10]
- May cause drowsiness or dizziness.[5]
- May form explosive peroxides.[6][7][8]
- Toxic to aquatic life with long-lasting effects.[11]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1][2][3]
Molecular Weight	128.21 g/mol	[2][3]
Appearance	No data available	
Boiling Point	~101 °C (for Methylcyclohexane)	
Melting Point	~ -126 °C (for Methylcyclohexane)	
Density	~ 0.77 g/cm ³ (for Methylcyclohexane)	
Vapor Pressure	No data available	
Flash Point	No data available (likely low)	
Autoignition Temperature	~ 160°C (for Diethyl Ether)	[8]
Solubility	No data available	

Handling and Storage

Safe Handling Protocol

Objective: To outline the standard operating procedure for the safe handling of **1-Methoxy-3-methylcyclohexane** to minimize exposure and risk.

Methodology:

- Engineering Controls: All work with **1-Methoxy-3-methylcyclohexane** should be conducted in a certified chemical fume hood to minimize the inhalation of vapors.[\[8\]](#)[\[12\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[8\]](#)[\[13\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)
 - Hand Protection: Wear chemically resistant gloves. Nitrile gloves may offer splash protection but should be changed immediately upon contamination. For prolonged contact, consider thicker gloves such as PVA or Teflon.[\[7\]](#)[\[12\]](#)
 - Skin and Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory.[\[7\]](#)
- Dispensing: Use only non-sparking tools and explosion-proof equipment.[\[11\]](#) Ground and bond containers when transferring the liquid to prevent static discharge.[\[11\]](#)[\[14\]](#) Keep containers tightly closed when not in use.[\[11\]](#)[\[13\]](#)
- Hygiene: Wash hands thoroughly after handling and before leaving the laboratory.[\[11\]](#)[\[13\]](#) Do not eat, drink, or smoke in areas where this chemical is handled.

Storage Protocol

Objective: To ensure the safe storage of **1-Methoxy-3-methylcyclohexane**, preventing fire, peroxide formation, and degradation.

Methodology:

- Location: Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[4][6][11]
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.[11] Store separately from strong oxidizing agents, acids, and bases.[7][14]
- Peroxide Formation: As an ether, this compound may form explosive peroxides.[6][7] Containers should be dated upon receipt and upon opening. Test for the presence of peroxides periodically and before distillation or evaporation. Dispose of containers within one year of opening.[7]
- Container Integrity: Never open a dented or compromised container.[8]

Emergency Procedures

First Aid Measures

Objective: To provide immediate care to an individual exposed to **1-Methoxy-3-methylcyclohexane**.

Methodology:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[9][11]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[4][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. Aspiration into the lungs can cause severe damage.[5][11][14]

Spill and Leak Protocol

Objective: To safely contain and clean up a spill of **1-Methoxy-3-methylcyclohexane**.

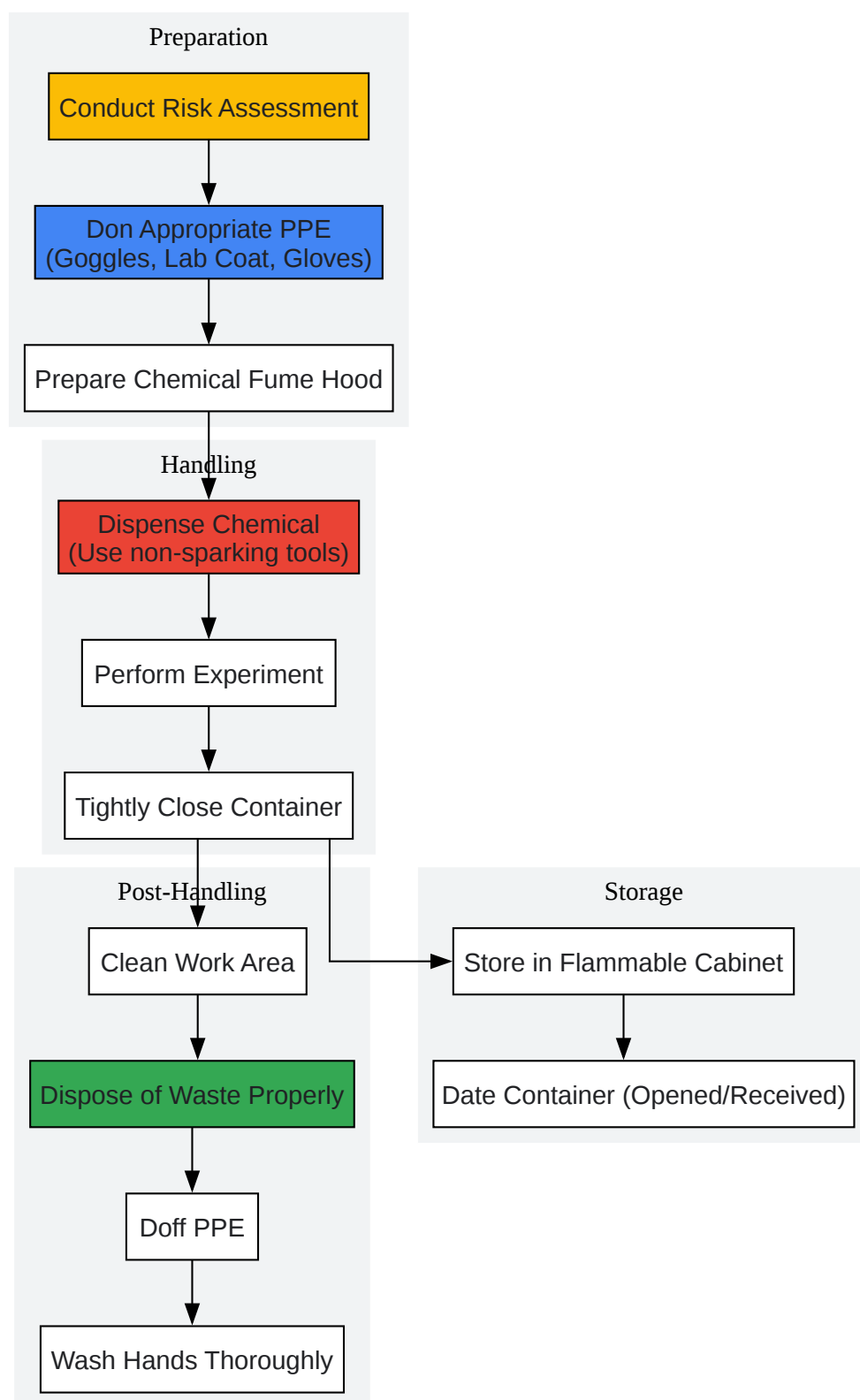
Methodology:

- Immediate Actions: Evacuate the area and eliminate all ignition sources.[6][14] Ventilate the area.
- Containment: For small spills, use an inert absorbent material such as sand or vermiculite. Do not use combustible materials like sawdust.[6]
- Cleanup: Carefully collect the absorbed material into a suitable, sealed container for disposal.[6][13] Use non-sparking tools for cleanup.
- Large Spills: For large spills, contact your institution's environmental health and safety department immediately.[13]

Disposal Considerations

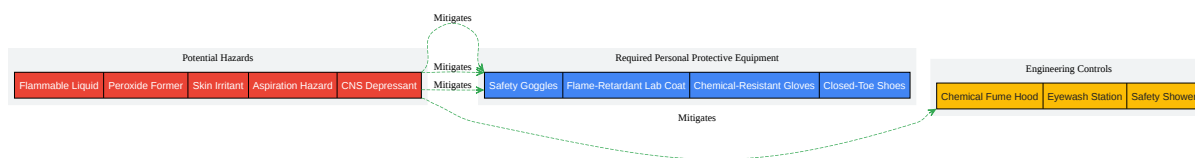
Dispose of waste in accordance with local, state, and federal regulations. This material may be classified as a hazardous waste due to its flammability.[5][13] Collect waste in a properly labeled, sealed container and arrange for pickup by a licensed hazardous waste disposal company.

Visualizations



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Caption: Safe handling workflow for **1-Methoxy-3-methylcyclohexane**.



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Caption: Hazards and corresponding personal protective equipment.

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